

HPLC-MS/MS method for quantifying ethinylestradiol in plasma samples

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Compound of Interest

Compound Name: *Femovan*
CAS No.: *109852-02-0*
Cat. No.: *B025114*

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An Application Note for the Quantification of Ethinylestradiol in Human Plasma using HPLC-MS/MS

Audience: Researchers, scientists, and drug development professionals.

Abstract

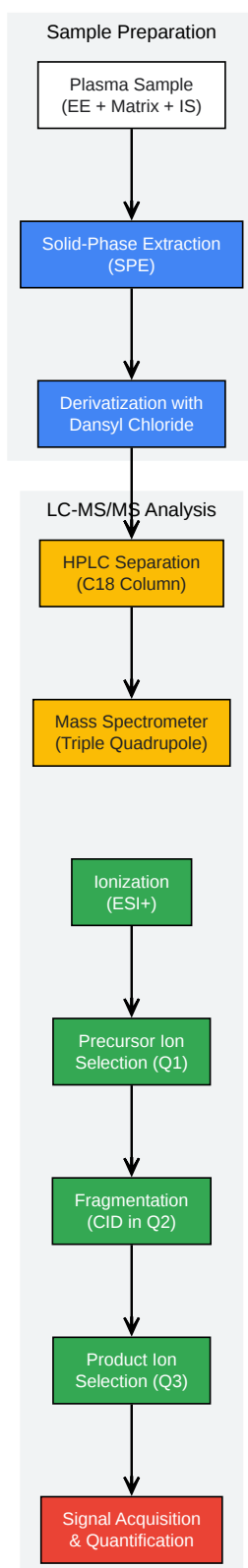
This application note details a highly sensitive and robust High-Performance Liquid Chromatography with tandem Mass Spectrometry (HPLC-MS/MS) method for the quantification of ethinylestradiol (EE) in human plasma. The protocol employs Solid-Phase Extraction (SPE) for sample cleanup, followed by chemical derivatization with dansyl chloride to enhance ionization efficiency and sensitivity. This method is suitable for pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence studies where low detection limits are critical. The Lower Limit of Quantification (LLOQ) is consistently achieved at the low picogram-per-milliliter level, with excellent accuracy and precision.

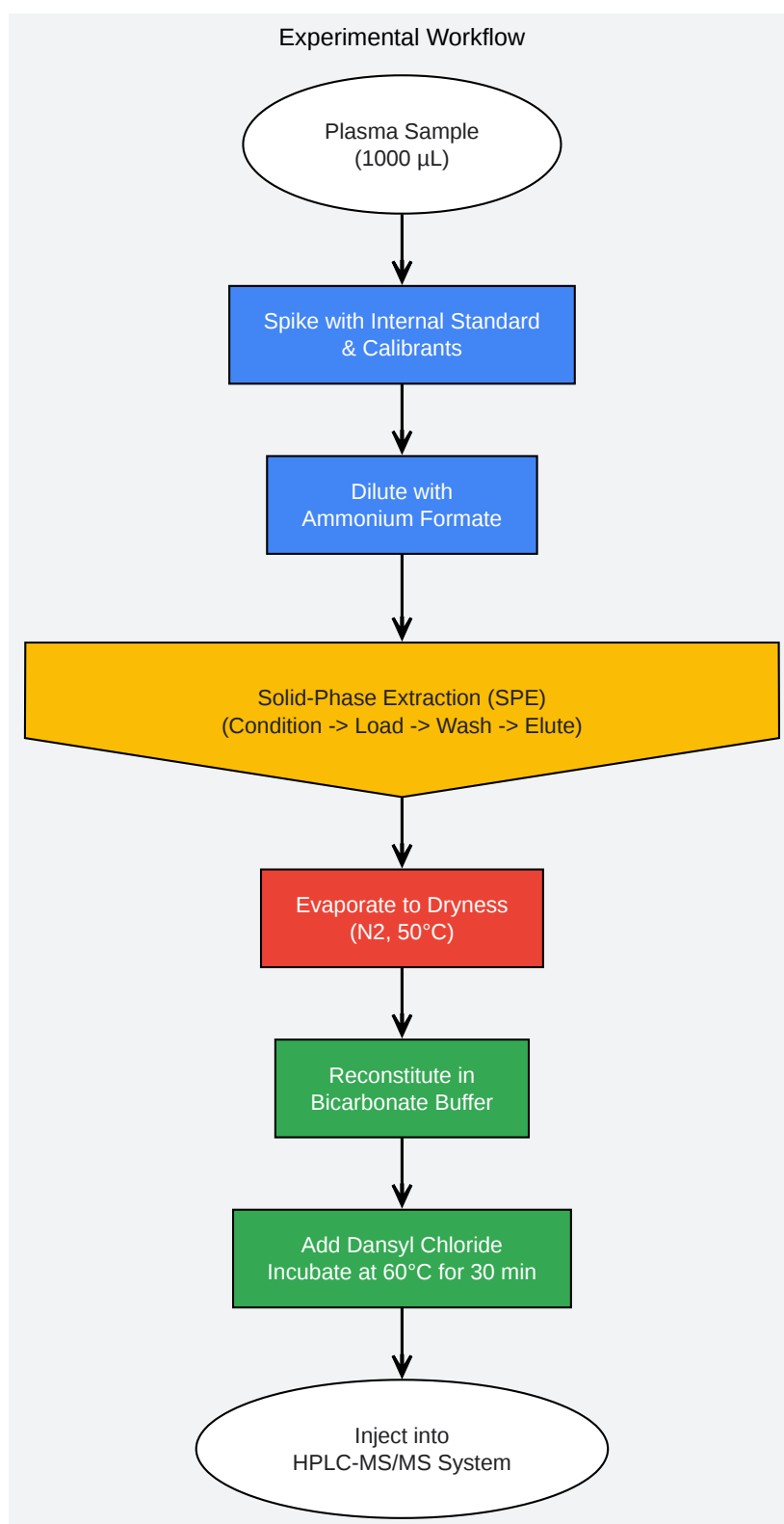
Introduction

Ethinylestradiol is a synthetic derivative of the natural estrogen, estradiol, and is a common component in oral contraceptive formulations.[1] Due to its high potency, plasma concentrations of EE are typically very low, necessitating a highly sensitive analytical method for accurate quantification.[2][3] This document provides a detailed protocol for a validated HPLC-MS/MS method that combines a robust sample preparation procedure with sensitive instrumental analysis.

Analytical Principle

The method's success relies on a multi-step process. First, ethinylestradiol and a stable isotope-labeled internal standard (Ethinylestradiol-d4) are isolated from the complex plasma matrix using Solid-Phase Extraction (SPE).[4][5] To overcome the poor ionization efficiency of native ethinylestradiol, the extracted analyte is derivatized with dansyl chloride.[6][7] This step adds a readily ionizable group to the molecule, significantly boosting the signal in the mass spectrometer.[6] The derivatized sample is then injected into an HPLC system for chromatographic separation from any remaining interferences.[8] Finally, the analyte is detected and quantified using a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode, which provides high selectivity and sensitivity.[8][9]





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